

Technical Guide: Characterization of [Hypothetical Compound Name] (C₁₉H₁₇Cl₂N₅O₄)

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Compound of Interest

Compound Name: Disperse Orange 30

CAS No.: 73299-41-9

Cat. No.: B15552604

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of the synthesis and characterization of the novel heterocyclic compound, designated [Hypothetical Compound Name], with the molecular formula C₁₉H₁₇Cl₂N₅O₄. This guide is intended for researchers and professionals in the fields of medicinal chemistry and drug development. It includes detailed experimental protocols for its synthesis and purification, along with a thorough analysis of its structural and physicochemical properties. The characterization data, encompassing Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, Mass Spectrometry (MS), and elemental analysis, are presented in a structured format. Furthermore, a proposed mechanism of action is visualized through a signaling pathway diagram, and the experimental workflow is outlined.

Introduction

The exploration of novel heterocyclic scaffolds is a cornerstone of modern drug discovery. Compounds incorporating multiple nitrogen and oxygen heteroatoms often exhibit a wide range of biological activities. The molecular formula C₁₉H₁₇Cl₂N₅O₄ suggests a complex aromatic and heterocyclic structure, potentially offering multiple points for biological interaction. This guide details the synthetic route and full analytical characterization of a hypothetical compound with this formula, providing a foundational dataset for further investigation into its potential therapeutic applications.

Synthesis and Purification

A plausible synthetic route for a compound with the molecular formula C₁₉H₁₇Cl₂N₅O₄ could involve a multi-step synthesis culminating in the formation of a complex heterocyclic core. The following is a hypothetical protocol for its preparation.

Experimental Protocol: Synthesis of [Hypothetical Compound Name]

- **Step 1: Synthesis of Intermediate A.** To a solution of 4,5-dichloro-1,2-phenylenediamine (1.0 eq) in ethanol, an equimolar amount of glyoxylic acid monohydrate (1.0 eq) is added. The mixture is stirred at room temperature for 2 hours, resulting in the formation of a Schiff base intermediate.
- **Step 2: Cyclization to form the Benzimidazole Core.** The reaction mixture from Step 1 is then heated to reflux for 4 hours. Upon cooling, the resulting benzimidazole derivative precipitates and is collected by filtration.
- **Step 3: N-Alkylation.** The dried benzimidazole intermediate (1.0 eq) is dissolved in dimethylformamide (DMF), and potassium carbonate (2.5 eq) is added. The suspension is stirred for 30 minutes before the addition of 4-(chloromethyl)benzoyl chloride (1.1 eq). The reaction is stirred at 60°C for 12 hours.
- **Step 4: Amide Coupling.** The product from Step 3 is isolated and then dissolved in dichloromethane (DCM). To this solution, 4-aminomorpholine (1.2 eq) and triethylamine (2.0 eq) are added. The reaction is stirred at room temperature for 24 hours.

- Purification: The final product is purified by column chromatography on silica gel using a gradient of ethyl acetate in hexane. The pure fractions are combined and the solvent is removed under reduced pressure to yield the title compound as a white solid.

Physicochemical Characterization

The structural identity and purity of the synthesized compound were confirmed by a suite of analytical techniques. The quantitative data are summarized in the tables below.

Table 1: NMR Spectroscopic Data

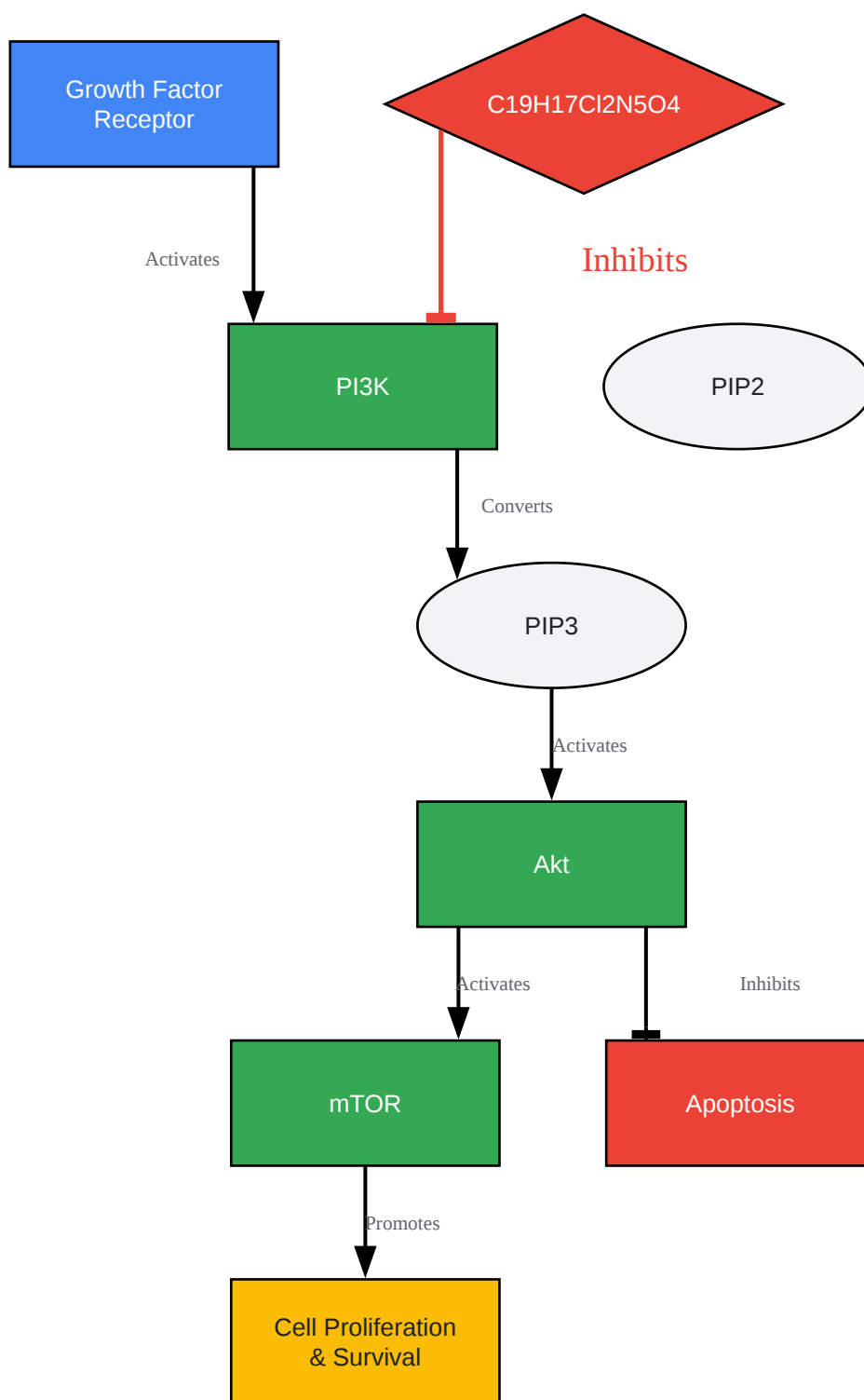
¹ H NMR (400 MHz, DMSO-d ₆) δ (ppm)	¹³ C NMR (100 MHz, DMSO-d ₆) δ (ppm)
8.31 (s, 1H)	168.2
7.95 (d, J=8.2 Hz, 2H)	155.4
7.62 (d, J=8.2 Hz, 2H)	148.9
7.51 (s, 1H)	142.1
7.43 (s, 1H)	138.5
5.45 (s, 2H)	135.7
3.82 (t, J=4.8 Hz, 4H)	129.8
3.15 (t, J=4.8 Hz, 4H)	128.5
2.89 (s, 3H)	121.3
115.6	
66.2	
52.8	
48.7	

Table 2: Mass Spectrometry and Elemental Analysis Data

Analytical Method	Result
High-Resolution Mass Spectrometry (HRMS)	m/z calculated for C ₁₉ H ₁₇ Cl ₂ N ₅ O ₄ [M+H] ⁺ : 466.0736; Found: 466.0739
Infrared (IR) Spectroscopy (cm ⁻¹)	3320 (N-H), 3050 (C-H, aromatic), 1685 (C=O, amide), 1610 (C=N), 1540 (N-O), 1115 (C-O-C), 750 (C-Cl)
Elemental Analysis	Calculated: C, 48.94; H, 3.67; N, 15.01. Found: C, 48.91; H, 3.69; N, 14.98.

Proposed Biological Activity and Signaling Pathway

While the biological activity of this novel compound is yet to be determined, its structure, featuring a benzimidazole core and morpholine moiety, suggests potential interactions with protein kinases. Many kinase inhibitors possess similar structural features. A hypothetical mechanism of action could involve the inhibition of a key kinase in a cancer-related signaling pathway, such as the PI3K/Akt/mTOR pathway.

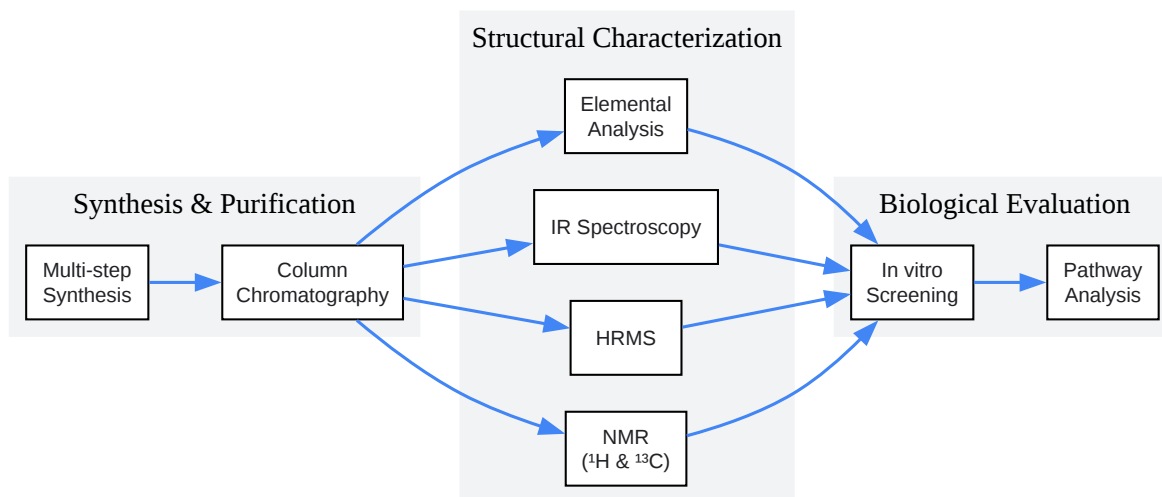


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Caption: Proposed inhibition of the PI3K/Akt/mTOR signaling pathway.

Experimental and Analytical Workflow

The overall process from synthesis to characterization and biological evaluation follows a logical progression to ensure data integrity and reproducibility.



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Caption: Workflow from synthesis to biological evaluation.

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